

Safety and Handling of 3,4-Dibromobutanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

Cat. No.: B094272

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This guide provides a comprehensive overview of the safety and handling precautions for **3,4-Dibromobutanoic acid**, a compound utilized by researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for **3,4-Dibromobutanoic acid**, this document draws upon data from structurally similar compounds, including 2,3-Dibromobutyric acid and 4-Bromobutyric acid. It is imperative to handle this chemical with the utmost care, assuming it possesses similar hazardous properties to its analogs.

Hazard Identification and Classification

3,4-Dibromobutanoic acid is expected to be a corrosive substance that can cause severe skin burns and eye damage.[1][2] Based on data from analogous compounds, it is likely to be harmful if swallowed and may cause respiratory irritation.[3]

GHS Hazard Classification (Presumed based on analogs):

- Skin Corrosion/Irritation: Category 1B[4]
- Serious Eye Damage/Eye Irritation: Category 1[4]
- Acute Toxicity, Oral (Harmful)
- Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)

Hazard Statements (Presumed):

- H314: Causes severe skin burns and eye damage.[2]
- H302: Harmful if swallowed.[3]
- H335: May cause respiratory irritation.[3]

Physical and Chemical Properties

Quantitative data for **3,4-Dibromobutanoic acid** and its analogs are summarized in the table below.

Property	3,4-Dibromobutanoic Acid	2,3-Dibromobutyric acid	4-Bromobutyric acid	(±)-2,3-Dibromobutane	1,4-dibromobutane
Molecular Formula	C4H6Br2O2[5]	C4H6Br2O2[3]	C4H7BrO2	C4H8Br2	C4H8Br2
Molecular Weight	245.90 g/mol [3][6][7][8]	245.90 g/mol [3]	167.00 g/mol	215.90 g/mol	215.90 g/mol
Appearance	-	White Powder Solid[1]	Light brown Solid[2]	-	-
Odor	-	Odorless[1]	Stench[2]	-	-
Melting Point	-	-	-	-	-20 °C (-4 °F) [9]
Boiling Point	-	-	-	73 - 74 °C (163 - 165 °F) at 63 hPa	63 - 65 °C (145 - 149 °F) at 8 hPa[9]
Density	-	-	-	1.767 g/cm3 at 25 °C (77 °F)	1.808 g/cm3 at 25 °C (77 °F)[9]

Safe Handling and Storage Protocols

3.1. Engineering Controls: Work with **3,4-Dibromobutanoic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[10\]](#) Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[4\]](#)

3.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[9\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[\[10\]](#) A lab coat or chemical-resistant apron is also required.[\[10\]](#)
- Respiratory Protection: If working outside a fume hood or if dust/aerosols are generated, a NIOSH/MSHA approved respirator with an appropriate cartridge is necessary.[\[4\]](#)

3.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[10\]](#)
- Do not breathe dust or vapors.[\[4\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Use non-sparking tools to prevent ignition sources.[\[10\]](#)

3.4. Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[10\]](#)

Keep away from incompatible materials such as strong oxidizing agents, bases, and alkaline materials.[\[4\]](#) The storage area should be designated for corrosive materials.[\[4\]](#)

Emergency Procedures

4.1. First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.[4][10] Do not use mouth-to-mouth resuscitation.[10]
Skin Contact	Immediately remove all contaminated clothing. [10] Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[10] Seek immediate medical attention.[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][10] Remove contact lenses if present and easy to do.[9] Continue rinsing. Seek immediate medical attention from an ophthalmologist.[9]
Ingestion	Do NOT induce vomiting.[1][10] Rinse mouth with water.[10] Never give anything by mouth to an unconscious person.[10] Call a physician or poison control center immediately.[10]

4.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [10]
- Specific Hazards: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen halides.[4] Vapors may be heavier than air and can spread along floors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][10]

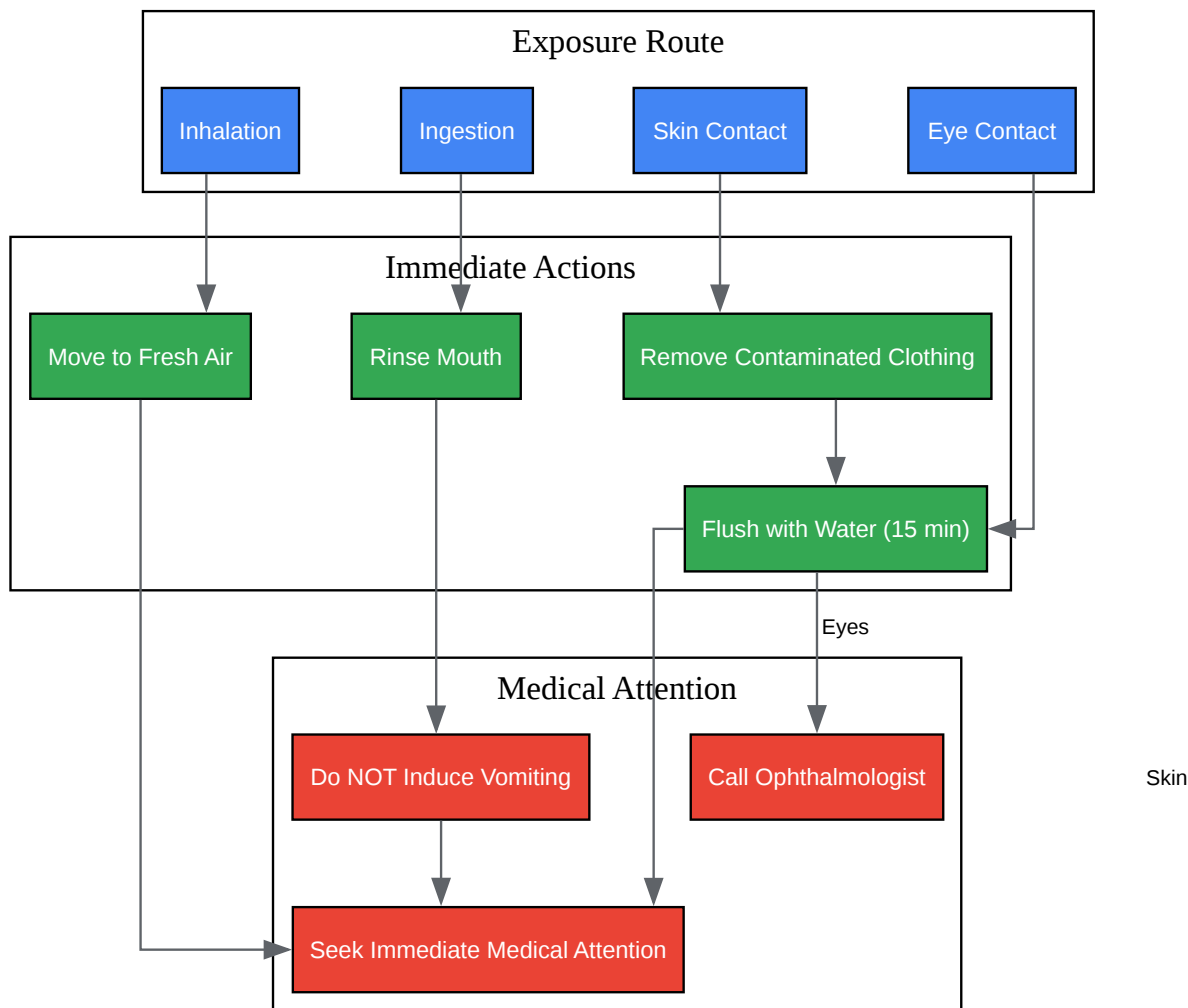
4.3. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[\[10\]](#) Wear appropriate personal protective equipment.[\[10\]](#) Avoid dust formation and breathing vapors.[\[10\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[10\]](#)
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable container for disposal.[\[4\]](#) Avoid generating dust.[\[4\]](#)

Experimental Protocols

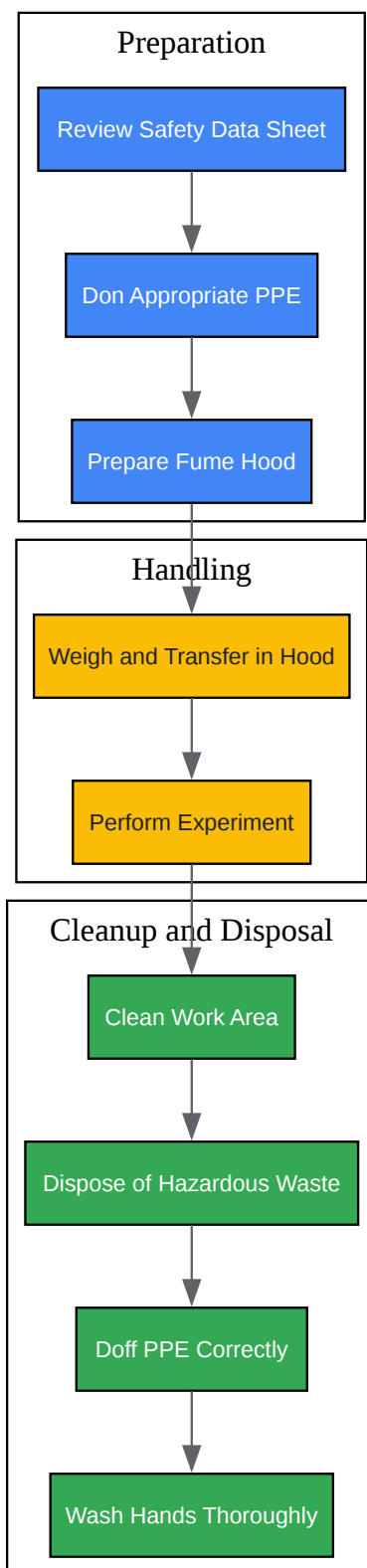
Detailed experimental protocols involving **3,4-Dibromobutanoic acid** should be designed with its hazardous nature in mind. All manipulations should be carried out in a chemical fume hood. When conducting reactions, consider the potential for exothermic events and have appropriate cooling measures on standby. All waste containing this compound must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Visualizations



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Caption: Emergency first-aid procedures for exposure to **3,4-Dibromobutanoic acid**.



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Caption: General workflow for the safe handling of **3,4-Dibromobutanoic acid** in a laboratory setting.

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